

Proper Disposal and Safe Handling of TX-1123

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Compound of Interest

Compound Name:	TX-1123
CAS No.:	157397-06-3
Cat. No.:	B1202124

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For researchers, scientists, and drug development professionals, the proper management of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the handling and disposal of **TX-1123**, a compound identified as harmful if swallowed and highly toxic to aquatic ecosystems.^[1] Adherence to these procedural guidelines is critical for minimizing risks and maintaining a safe research environment.

Chemical and Physical Properties

A summary of the known properties of **TX-1123** is provided below. The lack of available data for several key physical metrics underscores the need for cautious handling.

Property	Value
Formula	C20H24O3
Molecular Weight	312.4
Appearance	Solid
Odor	No data available
pH	No data available
Melting/Freezing Point	No data available
Boiling Point/Range	No data available
Flash Point	No data available
Evaporation Rate	No data available
Flammability (solid, gas)	No data available

Source: DC Chemicals Safety Data Sheet[1]

Hazard Identification and Safety Precautions

TX-1123 is classified as an acute oral toxicant (Category 4) and presents a significant, long-lasting hazard to aquatic life (Category 1).[1] The following pictograms and precautionary statements summarize the key hazards:

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Precautionary Measures:

- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]

- P273: Avoid release to the environment.[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P330: Rinse mouth.[1]
- P391: Collect spillage.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Personal Protective Equipment (PPE)

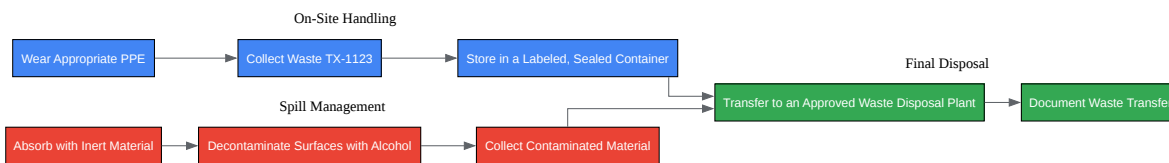
To ensure personal safety, the following PPE is mandatory when handling **TX-1123**:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves.[1]
- Skin and Body Protection: Impervious clothing.[1]
- Respiratory Protection: A suitable respirator should be used.[1]

Engineering controls, such as adequate ventilation, and the provision of accessible safety showers and eye wash stations are also essential.[1]

Step-by-Step Disposal Procedures

The primary directive for the disposal of **TX-1123** is to entrust it to an approved waste disposal facility.[1] The following workflow outlines the necessary steps for its proper disposal, from initial handling to final disposition.



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Workflow for the proper disposal of **TX-1123**.

Accidental Release Measures

In the event of a spill, the following steps should be taken:

- **Personal Precautions:** Evacuate the area and ensure adequate ventilation. Use full personal protective equipment, including respiratory protection. Avoid breathing vapors, mist, or gas. [1]
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains or water courses. [1]
- **Containment and Cleaning:** Absorb the spilled solution with a finely-powdered, liquid-binding material such as diatomite. Decontaminate affected surfaces and equipment by scrubbing with alcohol. Dispose of all contaminated materials in accordance with the procedures outlined in the disposal workflow. [1]

First Aid Measures

- **Eye Contact:** Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough rinsing. Remove contact lenses if present. Seek prompt medical attention. [1]

- Skin Contact: Rinse the affected skin area thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[1]
- Inhalation: Relocate the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[1]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician immediately.[1]

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References

- 1. TX-1123|157397-06-3|MSDS [dcchemicals.com]
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